

# Isopropyl 5-(diphenylphosphoryl)pentanoate molecular weight and formula

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## Compound of Interest

Compound Name:	Isopropyl 5-(diphenylphosphoryl)pentanoate
Cat. No.:	B1141997

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## Technical Data Sheet: Isopropyl 5-(diphenylphosphoryl)pentanoate

This document provides the core chemical identification parameters for **Isopropyl 5-(diphenylphosphoryl)pentanoate**, a compound relevant in pharmaceutical analysis, particularly as a potential impurity in commercial preparations of latanoprost<sup>[1]</sup>.

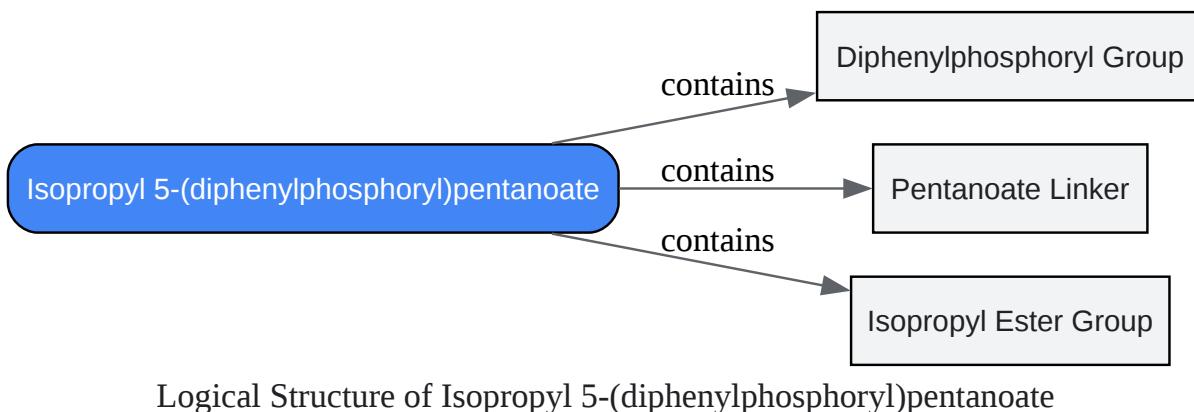
## Chemical Identity and Properties

The fundamental molecular properties of **Isopropyl 5-(diphenylphosphoryl)pentanoate** have been computationally determined and are summarized below. These identifiers are essential for unambiguous tracking in research and quality control settings.

Parameter	Value	Reference
Molecular Formula	C <sub>20</sub> H <sub>25</sub> O <sub>3</sub> P	[1][2][3][4][5]
Molecular Weight	344.4 g/mol	[1][2][5]
Alternate Molecular Weight	344.38 g/mol	[3][4][6]
CAS Number	2088449-88-9	[1][2][3][5]

## Structural Composition

The structure of **Isopropyl 5-(diphenylphosphoryl)pentanoate** is defined by three primary functional groups: a diphenylphosphoryl moiety, a pentanoate backbone, and an isopropyl ester group[5]. The logical relationship between these components is illustrated in the following diagram.



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Diagram of the molecule's functional components.

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## References

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